

Optimizing reaction conditions for 2-Hydroxy-3-methylbenzonitrile synthesis

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Compound of Interest

Compound Name: 2-Hydroxy-3-methylbenzonitrile

Cat. No.: B1339967

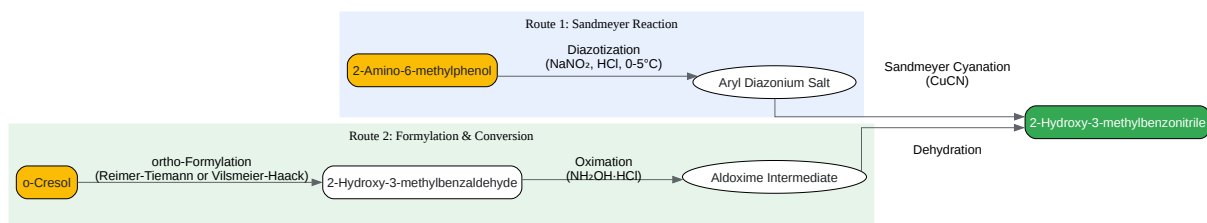
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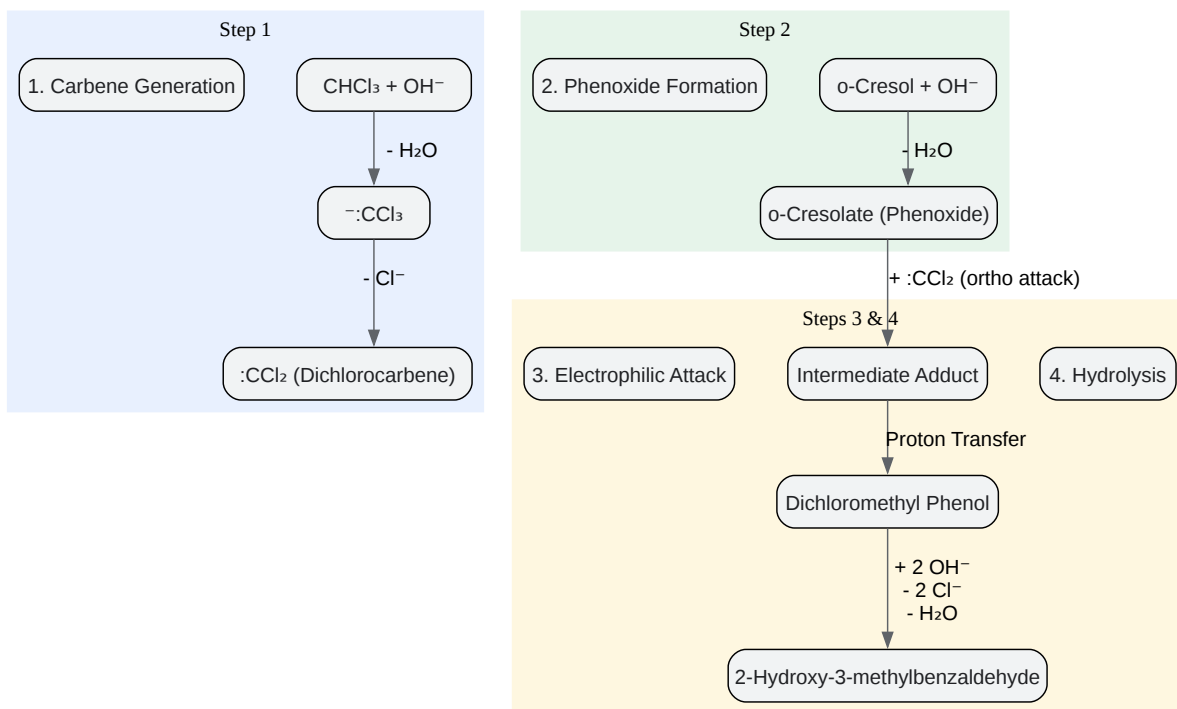
Technical Support Center: Synthesis of 2-Hydroxy-3-methylbenzonitrile

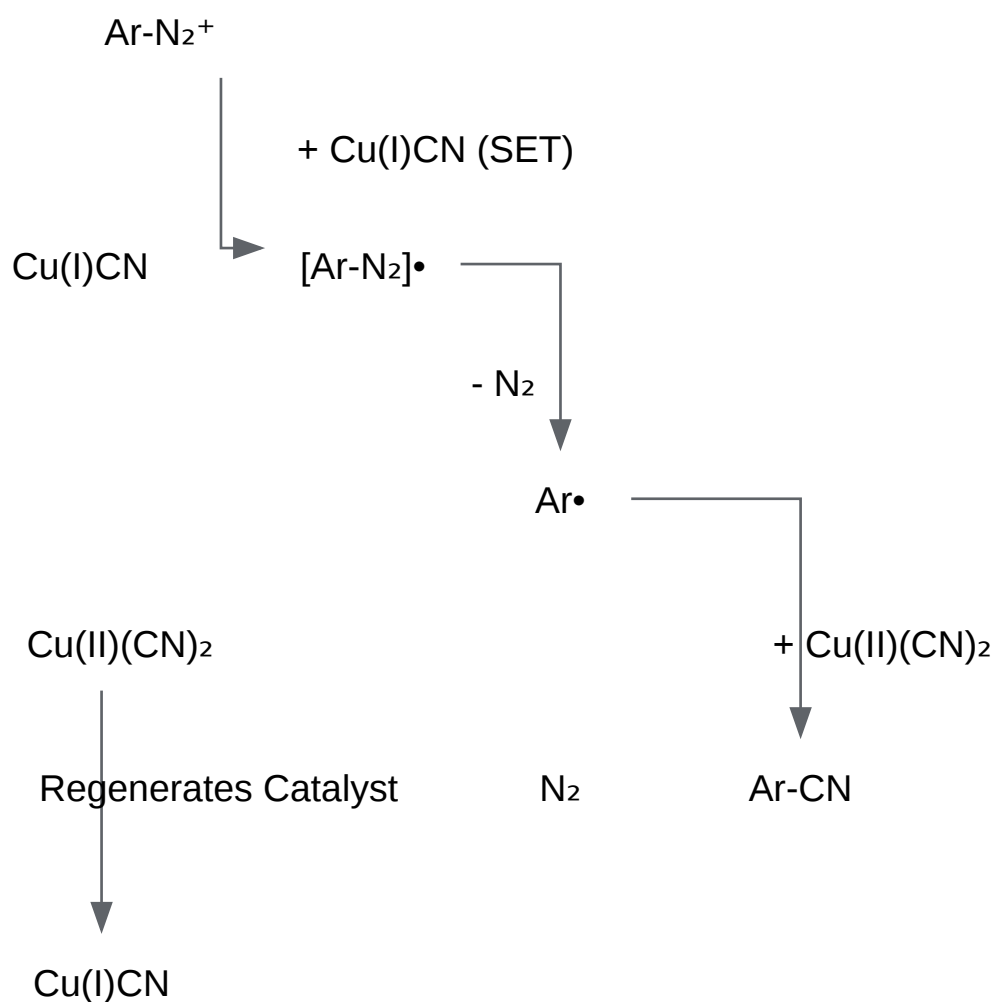
Welcome to the technical support center for the synthesis of **2-Hydroxy-3-methylbenzonitrile**. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of this synthesis. It provides in-depth troubleshooting advice and answers to frequently asked questions, grounded in established chemical principles and field-proven insights.

Overview of Synthetic Strategies

The synthesis of **2-Hydroxy-3-methylbenzonitrile** can be approached via several routes, each with its own set of challenges. The two most common pathways start from either 2-amino-6-methylphenol via a Sandmeyer reaction or from o-cresol through a formylation-cyanation sequence. This guide will address potential issues in both of these strategic approaches.







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